

Technical Guide: STING Agonist-33 Induced IFNβ Production Assay

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview and detailed protocols for assessing the activity of a novel STING (Stimulator of Interferon Genes) agonist, designated **STING agonist-33**, by measuring the downstream production of Interferon-beta (IFN- β).

Introduction: The cGAS-STING Pathway

The cyclic GMP-AMP synthase (cGAS)-STING signaling pathway is a critical component of the innate immune system, responsible for detecting cytosolic double-stranded DNA (dsDNA), a hallmark of viral or bacterial infection and cellular damage.[1][2] Upon binding to dsDNA, cGAS synthesizes the second messenger cyclic GMP-AMP (cGAMP).[1][3] cGAMP then binds to and activates STING, an adaptor protein located on the endoplasmic reticulum (ER) membrane.[4] [5]

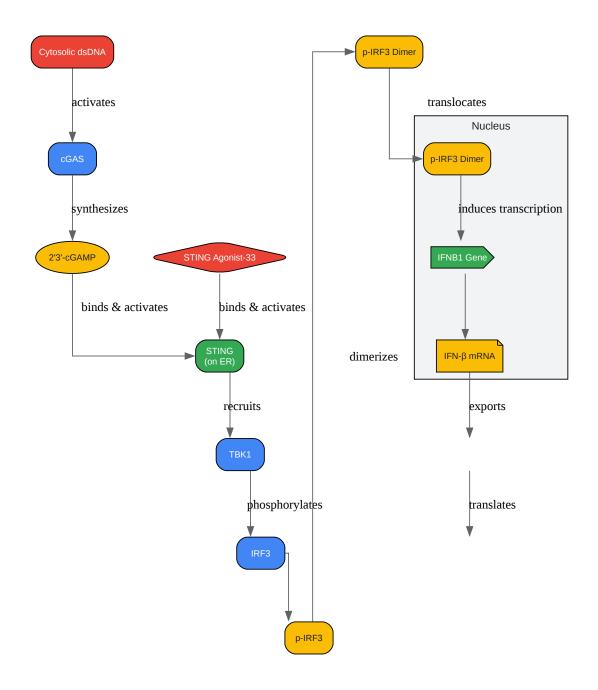
Activation of STING initiates a downstream signaling cascade.[6] STING translocates from the ER to the Golgi apparatus, where it recruits and activates TANK-binding kinase 1 (TBK1).[3][7] TBK1, in turn, phosphorylates the transcription factor Interferon Regulatory Factor 3 (IRF3).[8] [9][10] Phosphorylated IRF3 forms dimers, translocates to the nucleus, and binds to Interferon-Stimulated Response Elements (ISREs) in the promoter regions of target genes, most notably the gene encoding IFN- β (IFNB1).[4][9][11] The subsequent transcription and secretion of IFN- β orchestrate a broad antiviral and anti-tumor immune response.[4][12][13] Pharmacological activation of this pathway with small molecule agonists is a promising strategy for cancer immunotherapy and vaccine development.[14][15]



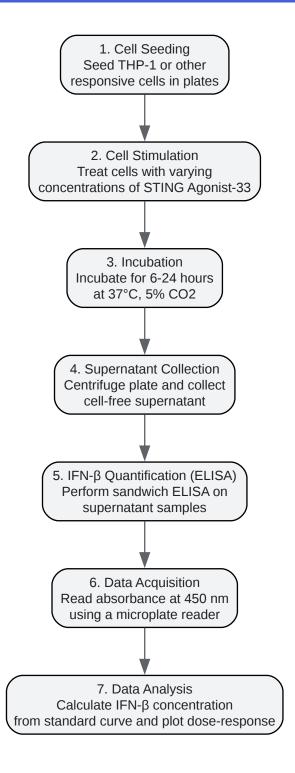


STING Signaling Pathway Diagram









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